

An In-depth Technical Guide to 3-Nitro-7-Hydroxy-6-Azaindole Derivatives

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Compound of Interest

Compound Name: 3-Nitro-1H-pyrrolo[2,3-c]pyridin-7-ol

CAS No.: 1190322-25-8

Cat. No.: B3219980

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For Researchers, Scientists, and Drug Development Professionals

Abstract

The 6-azaindole scaffold is a privileged heterocyclic motif in medicinal chemistry, recognized for its ability to mimic indole and purine systems, thereby interacting with a wide array of biological targets.[1][2] The introduction of specific substituents, such as a nitro group at the 3-position and a hydroxyl group at the 7-position, can significantly modulate the electronic properties and biological activity of the core structure. This technical guide provides a comprehensive overview of the synthesis, reactivity, potential biological applications, and spectroscopic characterization of 3-nitro-7-hydroxy-6-azaindole derivatives. Drawing upon established synthetic methodologies for related azaindole and indole compounds, this document offers a predictive yet scientifically grounded framework for researchers entering this promising area of chemical space.

Introduction: The 6-Azaindole Core in Drug Discovery

6-Azaindoles, also known as pyrrolo[2,3-c]pyridines, are bioisosteres of indoles and have garnered significant attention in drug discovery.[2][3] The replacement of a carbon atom with a nitrogen atom in the six-membered ring can enhance solubility, modulate pKa, and introduce a hydrogen bond acceptor, all of which are desirable properties in drug candidates.[2] Consequently, 6-azaindole derivatives have been explored as inhibitors of various kinases, highlighting their therapeutic potential in oncology and other diseases.[4]

The introduction of a nitro group at the C3 position transforms the typically electron-rich pyrrole ring into an electrophilic system, opening up unique avenues for chemical transformations.[5][6] This modification is known to impart a range of biological activities, including antimicrobial and anticancer properties.[6] Furthermore, a hydroxyl group at the 7-position can serve as a key interaction point with biological targets and as a handle for further derivatization.

This guide will delve into the synthetic strategies to access the 3-nitro-7-hydroxy-6-azaindole scaffold, its predicted chemical reactivity, potential therapeutic applications based on analogous structures, and a detailed outline of its expected spectroscopic signature.

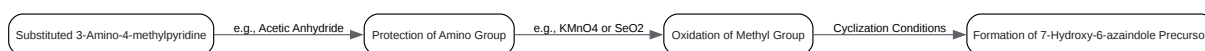
Synthesis of the 3-Nitro-7-Hydroxy-6-Azaindole Scaffold

Direct literature on the synthesis of 3-nitro-7-hydroxy-6-azaindole is not readily available. Therefore, a plausible synthetic strategy involves a multi-step approach, beginning with the construction of a 7-hydroxy-6-azaindole precursor, followed by regioselective nitration.

Synthesis of 7-Hydroxy-6-Azaindole Precursors

The construction of the 6-azaindole core can be achieved through various established methods, often starting from appropriately substituted pyridines.[3][7][8] A common strategy involves the Bartoli indole synthesis, which has been successfully applied to the preparation of 4- and 6-azaindoles from nitropyridines.[9]

Proposed Synthetic Workflow:



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Caption: A generalized workflow for the synthesis of a 7-hydroxy-6-azaindole precursor.

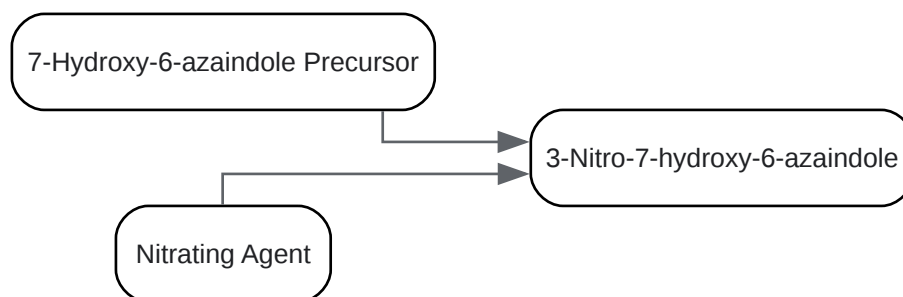
Experimental Protocol: Synthesis of a 7-Hydroxy-6-Azaindole Precursor (Illustrative)

- **Protection of the Amino Group:** To a solution of a suitable 3-amino-4-methylpyridine derivative in an appropriate solvent (e.g., dichloromethane), add an amino-protecting group reagent (e.g., acetic anhydride or Boc-anhydride) and a base (e.g., triethylamine). Stir the reaction mixture at room temperature until the starting material is consumed (monitored by TLC).
- **Oxidation of the Methyl Group:** The protected 3-amino-4-methylpyridine is then oxidized to the corresponding carboxylic acid or aldehyde. This can be achieved using oxidizing agents such as potassium permanganate or selenium dioxide.
- **Cyclization to form the Pyrrole Ring:** The resulting intermediate can then be cyclized to form the 6-azaindole ring system. The specific conditions for this step will depend on the nature of the substituents and the intermediate formed.

Nitration of the 7-Hydroxy-6-Azaindole Core

The introduction of a nitro group at the 3-position of the azaindole ring is a crucial step. The electron-rich nature of the pyrrole ring generally directs electrophilic substitution to this position.

Nitration Workflow:



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Caption: A simplified workflow for the nitration of the 7-hydroxy-6-azaindole core.

Experimental Protocol: Nitration of 7-Hydroxy-6-Azaindole (Predictive)

- **Reaction Setup:** Dissolve the 7-hydroxy-6-azaindole precursor in a suitable solvent (e.g., acetic acid or sulfuric acid) in a reaction vessel cooled in an ice bath.
- **Addition of Nitrating Agent:** Slowly add a nitrating agent, such as nitric acid or a mixture of nitric acid and sulfuric acid. The choice of nitrating agent and conditions will be critical to control the regioselectivity and avoid over-nitration. A milder, non-acidic nitrating agent like trifluoroacetyl nitrate, generated in situ from ammonium tetramethylnitrate and trifluoroacetic anhydride, could also be explored to improve functional group compatibility.^[10]
- **Reaction Monitoring and Work-up:** Monitor the reaction progress by TLC. Upon completion, quench the reaction by pouring the mixture onto ice and neutralize with a base. Extract the product with an organic solvent and purify by column chromatography.

Chemical Reactivity of 3-Nitro-7-Hydroxy-6-Azaindole Derivatives

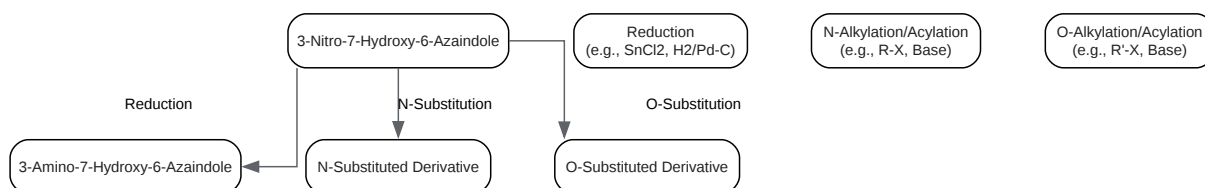
The presence of the nitro group at the C3 position renders the pyrrole ring electron-deficient, making it susceptible to nucleophilic attack. This reactivity is a key feature of 3-nitroindoles and is expected to be mirrored in their 6-azaindole counterparts.^{[5][11]}

Predicted Reactivity:

- **Nucleophilic Aromatic Substitution:** The nitro group can be displaced by strong nucleophiles.
- **Reduction of the Nitro Group:** The nitro group can be reduced to an amino group, which can then be further functionalized. This opens up a wide range of possibilities for generating diverse libraries of compounds.
- **Reactions at the Pyrrole Nitrogen:** The N-H of the pyrrole ring can be alkylated or acylated under basic conditions. Interestingly, 3-nitroindoles have been shown to act as N-centered nucleophiles in certain reactions.^[12]

- Reactions involving the Hydroxyl Group: The 7-hydroxy group can be alkylated, acylated, or used as a handle for the introduction of other functional groups via ether or ester linkages.

Reaction Scheme: Key Transformations



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